

Technical Guide: Fosinopril-d5 Sodium Salt

Synthesis and Structural Analysis

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Compound of Interest

Compound Name: Fosinopril-d5 Sodium Salt

Cat. No.: B1162615

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Executive Summary

Fosinopril-d5 Sodium Salt is the stable isotope-labeled analog of Fosinopril, a phosphinic acid-containing angiotensin-converting enzyme (ACE) inhibitor. The deuterium label (

) is strategically located on the terminal phenyl ring of the 4-phenylbutyl side chain. This positioning ensures the label is metabolically stable and retained in the active metabolite (Fosinoprilat-d5) following in vivo hydrolysis of the acyloxyalkyl ester prodrug moiety.

This guide provides a high-fidelity synthetic workflow, moving from commercially available Benzene-d6 to the final API salt, ensuring high isotopic purity (>99 atom % D) and chemical stability.

Chemical Identity & Structural Specifications

Comparative Properties

Property	Parent Compound (Fosinopril Sodium)	Deuterated Standard (Fosinopril-d5 Sodium)
CAS Number	88889-14-9	N/A (Generic: Fosinopril-d5)
Molecular Formula		
Molecular Weight	585.65 g/mol	590.68 g/mol
Isotopic Label	None	Phenyl- (Pentadeuterophenyl)
Solubility	Water, Methanol, Ethanol	Water, Methanol, DMSO
pKa (Acid)	~3.0 (Phosphinic), ~4.0 (Carboxylic)	Same

Structural Representation

The molecule consists of three distinct domains:

- The

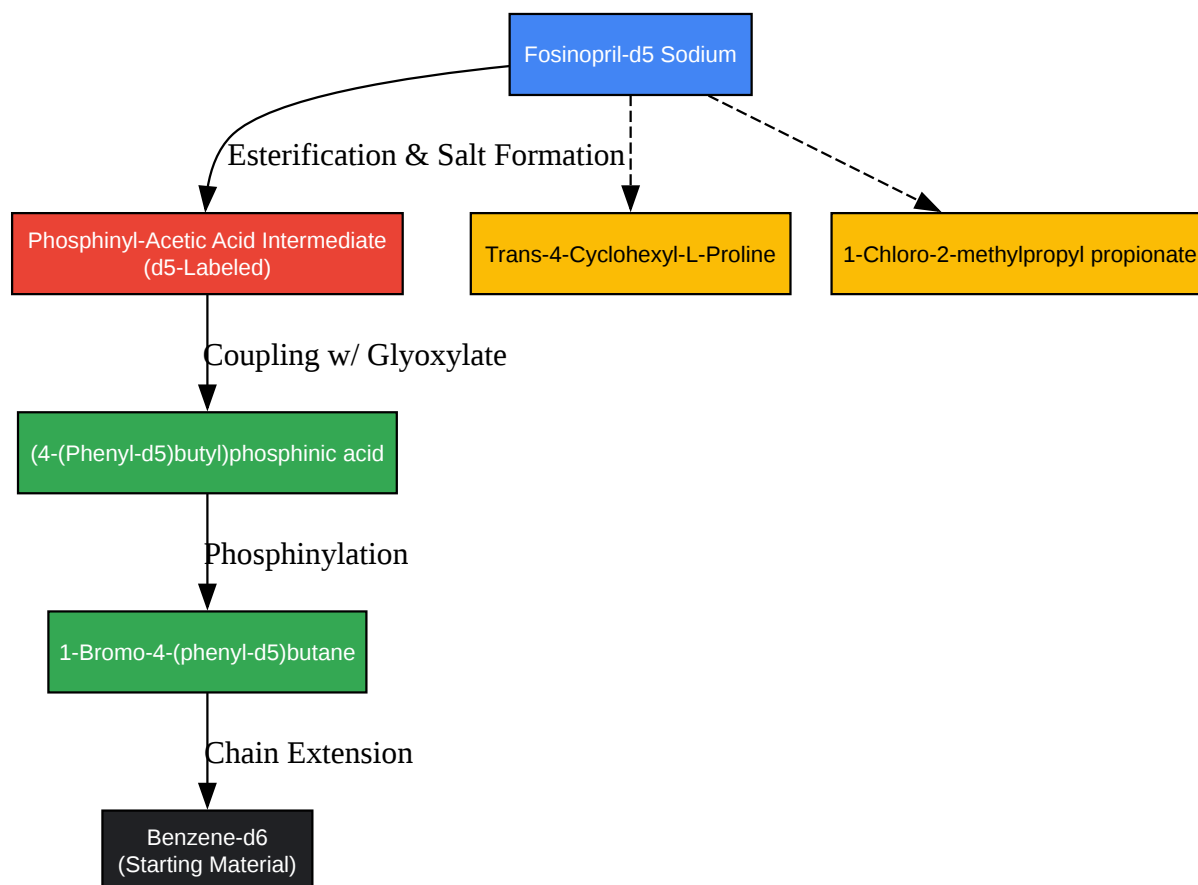
-Labeled Anchor: A (4-phenylbutyl)phosphinyl group where the phenyl ring is fully deuterated.
- The Prodrug Moiety: A (2-methyl-1-(propionyloxy)propoxy) group attached to the phosphorus, enhancing oral bioavailability.
- The Pharmacophore: A trans-4-cyclohexyl-L-proline backbone.

Retrosynthetic Analysis & Strategy

To maximize isotopic efficiency and minimize cost, the deuterium label is introduced at the very beginning of the synthesis using Benzene-d6. The synthesis is divided into three phases:

- Phase I: Construction of the deuterated side chain (1-Bromo-4-(phenyl-d5)butane).
- Phase II: Formation of the P-C bond to generate the Phosphinic Acid-d5 core.

- Phase III: Convergent assembly of the Fosinopril backbone and salt formation.



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Figure 1: Retrosynthetic logic flow for Fosinopril-d5.

Detailed Synthetic Protocols

Phase I: Synthesis of 1-Bromo-4-(phenyl-d5)butane

Objective: Convert Benzene-d6 into the activated alkyl bromide linker.

- Friedel-Crafts Acylation:
 - Reagents: Benzene-d6, Succinic Anhydride,

- Procedure: Reflux Benzene-d6 with succinic anhydride in the presence of anhydrous aluminum chloride.
- Product: 3-(Benzoyl-d5)propionic acid.
- Mechanism: [1][2] Electrophilic aromatic substitution. The ring remains intact.
- Clemmensen Reduction:
 - Reagents: Zn(Hg), Conc. HCl.
 - Procedure: The keto-acid is refluxed with amalgamated zinc and hydrochloric acid to reduce the ketone to a methylene group.
 - Product: 4-(Phenyl-d5)butyric acid.
- Reduction to Alcohol:
 - Reagents:
(Lithium Aluminum Hydride), THF.
 - Procedure: Add the acid dropwise to a suspension of in dry THF at 0°C.
 - Product: 4-(Phenyl-d5)butanol.
- Bromination:
 - Reagents:
(Phosphorus Tribromide) or

- Procedure: Treat the alcohol with

in DCM at 0°C.
- Product: 1-Bromo-4-(phenyl-d5)butane.
- Validation: GC-MS should show M+ peak shifted by +5 units compared to non-deuterated standard.

Phase II: Synthesis of the Phosphinic Acid Core

Objective: Create the P-C bond using the deuterated alkyl halide.

- Formation of (4-(Phenyl-d5)butyl)phosphinic acid:
 - Reagents: Anhydrous Hypophosphorous Acid (

), Hexamethyldisilazane (HMDS) or radical initiator (AIBN).
 - Protocol (Silyl Method):
 1. Treat

with HMDS to form bis(trimethylsilyl)phosphonite (in situ).
 2. Add 1-Bromo-4-(phenyl-d5)butane.
 3. Heat to 100-120°C. The alkyl halide alkylates the phosphorus.
 4. Hydrolysis (MeOH/Water) removes silyl groups.
 - Result: (4-(Phenyl-d5)butyl)phosphinic acid.
 - Critical Control: Ensure inert atmosphere (

/Ar) to prevent oxidation to phosphonic acid (P(V)).

Phase III: Assembly of Fosinopril-d5 Sodium

Objective: Convergent coupling of the phosphinic core, the proline unit, and the prodrug ester.

- Synthesis of Phosphinyl Acetyl Fragment:
 - React the phosphinic acid from Phase II with Ethyl glyoxylate or Ethyl bromoacetate followed by hydrolysis.
 - Intermediate:[4-(Phenyl-d5)butyl]phosphinyl]acetic acid.[2]
- Peptide Coupling:
 - Reagents: DCC (Dicyclohexylcarbodiimide) or EDC, HOBT.
 - Reactants:[4-(Phenyl-d5)butyl]phosphinyl]acetic acid + (trans)-4-cyclohexyl-L-proline (protected as benzyl ester if necessary, then deprotected).
 - Product: Fosinoprilat-d5 (The active di-acid metabolite).
- Prodrug Esterification:
 - Reagents:1-Chloro-2-methylpropyl propionate, Triethylamine/NaI.
 - Procedure: Alkylate the phosphinic acid oxygen selectively.
 - Note: This step creates the acyloxyalkyl ester. The reaction generates a chiral center at the acetal carbon; separation of diastereomers may be required via crystallization or chiral HPLC if a specific isomer is targeted (though Fosinopril is a mixture of diastereomers at the phosphinyl acetal group).
- Salt Formation:
 - Reagent: Sodium Ethyl Hexanoate or NaOH in Ethanol.
 - Procedure: Dissolve the free acid in ethanol and treat with a stoichiometric amount of sodium source. Precipitate with ether/hexane.
 - Final Product:**Fosinopril-d5 Sodium Salt**.

Analytical Validation & Quality Control

Every batch must undergo rigorous testing to ensure suitability as an Internal Standard.

Isotopic Purity Calculation

- Method: HR-MS (High-Resolution Mass Spectrometry).

- Requirement:

contribution < 0.5%.

- Calculation:

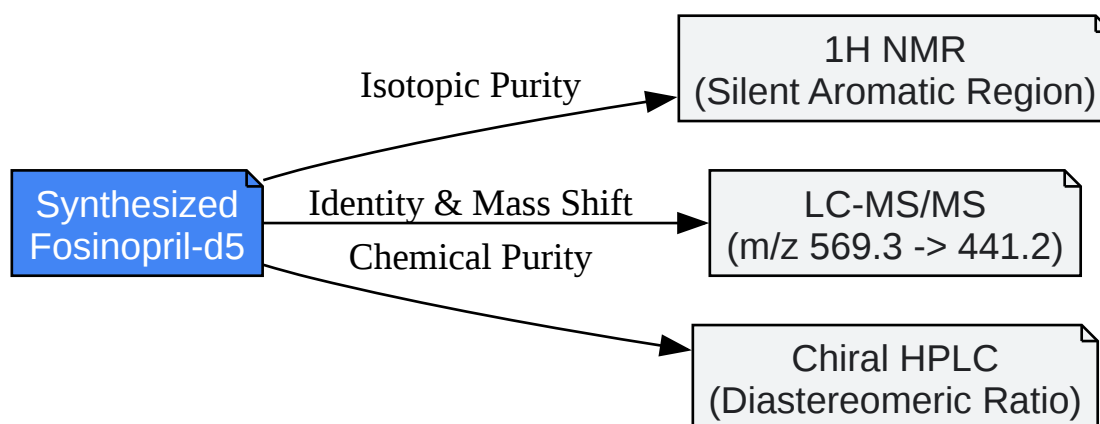
LC-MS/MS Transitions

For bioanalysis, the following MRM (Multiple Reaction Monitoring) transitions are used. The label on the phenyl ring results in a mass shift in the precursor and the specific product ion containing the side chain.

Compound	Precursor Ion (m/z) [M-Na+2H] ⁺	Product Ion (m/z)	Fragment Origin
Fosinopril (Parent)	564.3	436.2	Loss of ester side chain
Fosinopril-d5 (IS)	569.3	441.2	Retains -phenylbutyl group

NMR Validation

- ¹H NMR: The aromatic region (typically 7.1–7.3 ppm) should be silent (empty) or show only residual traces (<1%) compared to the parent standard.
- ³¹P NMR: Confirms the phosphinate environment (~40-50 ppm relative to).



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Figure 2: Analytical validation workflow.

Handling and Stability

- Storage: -20°C, hygroscopic. Store under inert gas (Argon/Nitrogen).
- Solution Stability: Fosinopril is a prodrug ester and is susceptible to hydrolysis. Stock solutions in Methanol/Acetonitrile are stable for ~1 month at -20°C. Avoid aqueous buffers at extreme pH (>8 or <3) to prevent hydrolysis to Fosinoprilat-d5.

References

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